

Application of Uncargenin C in Anti-inflammatory Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Uncargenin C*

Cat. No.: *B1180840*

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Introduction

While specific research on a compound designated "**Uncargenin C**" is not extensively available in current scientific literature, this document leverages data on the broader class of compounds to which it likely belongs: pentacyclic oxindole alkaloids derived from plants of the *Uncaria* genus, commonly known as Cat's Claw (*Uncaria tomentosa* and *Uncaria guianensis*). These plants and their extracts have a long history of use in traditional medicine for treating inflammatory conditions.^{[1][2][3][4]} Modern research has begun to elucidate the mechanisms behind these anti-inflammatory effects, primarily focusing on the modulation of key signaling pathways such as Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK).^{[3][4]}

This document provides a comprehensive overview of the application of compounds from *Uncaria* species in anti-inflammatory research, serving as a guide for investigating novel molecules like **Uncargenin C**. The protocols and data presented are synthesized from existing studies on related compounds and are intended to be adapted for the specific investigation of new chemical entities.

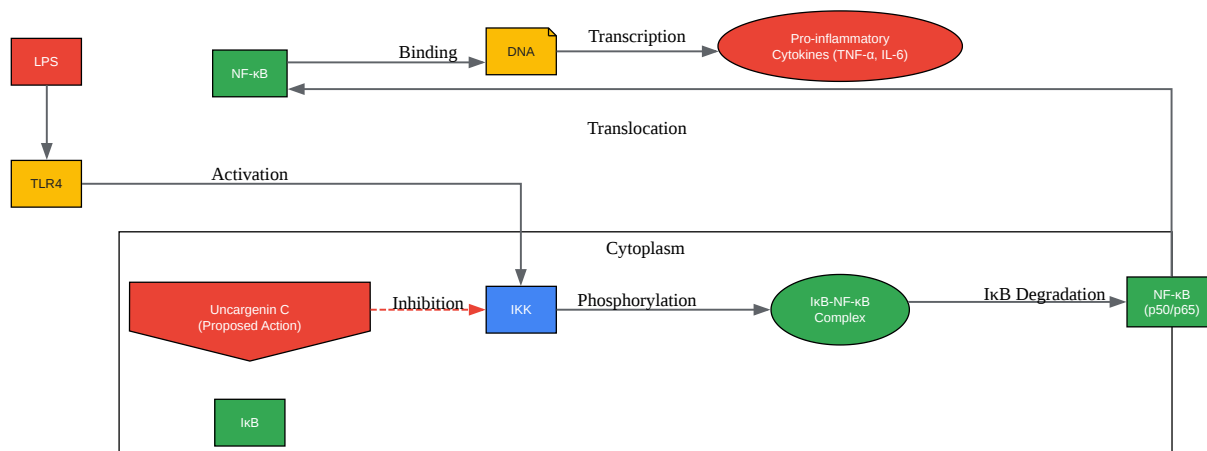
Mechanism of Action: Targeting Key Inflammatory Pathways

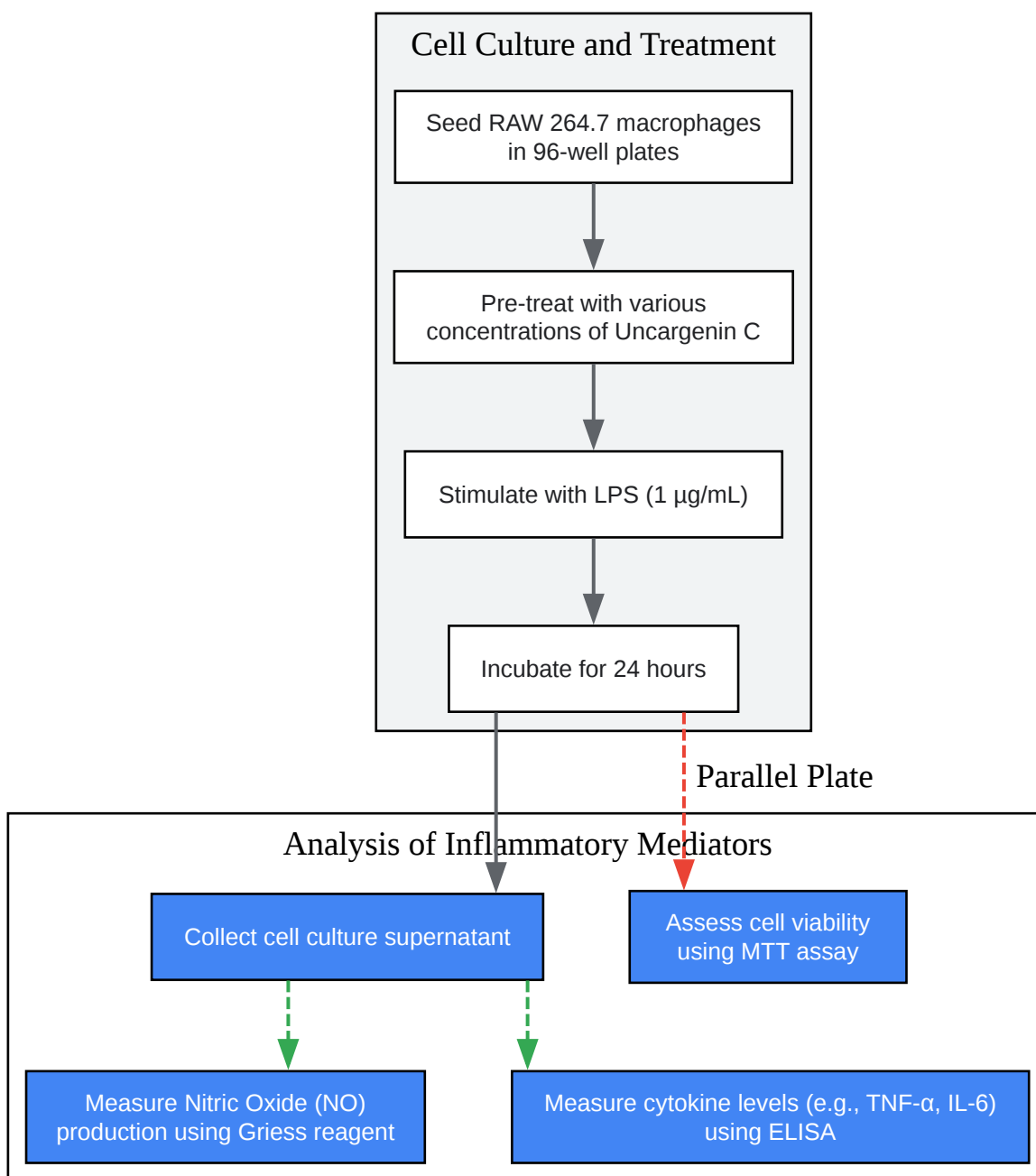
The anti-inflammatory properties of pentacyclic oxindole alkaloids from *Uncaria* species are primarily attributed to their ability to suppress pro-inflammatory signaling cascades.

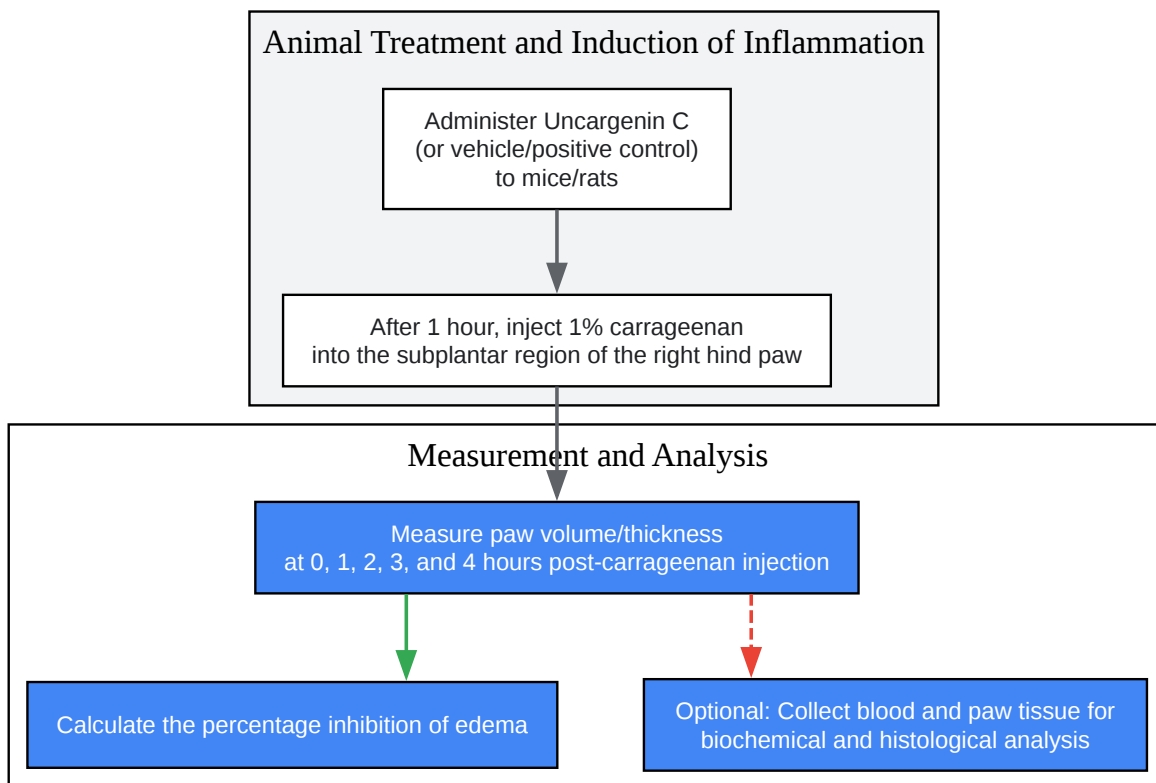
Inhibition of the NF- κ B Signaling Pathway

The NF- κ B pathway is a critical regulator of the inflammatory response, controlling the expression of numerous pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules.[3][4] In unstimulated cells, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation by inflammatory signals such as lipopolysaccharide (LPS), I κ B is phosphorylated and subsequently degraded, allowing NF- κ B to translocate to the nucleus and activate gene transcription.

Extracts of *Uncaria guianensis* have been shown to inhibit the degradation of I κ B and subsequent NF- κ B activation.[5] This inhibitory action leads to a downstream reduction in the production of pro-inflammatory mediators.







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